Technical Guide: Synthesis of 2,5-Dimethoxy-2-methyltetrahydrofuran

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Compound of Interest

Compound Name:	*2,5-dimethoxy-2-methyltetrahydrofuran*
CAS No.:	*58518-63-1*
Cat. No.:	*B8761285*

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CAS Number: 58518-63-1 Target Audience: Synthetic Chemists, Process Engineers, Drug Development Scientists Core Utility: Latent 1,4-dicarbonyl equivalent (4-oxopentanal); intermediate for pyrrole, pyridazine, and tropane alkaloid synthesis.[2]

Executive Summary & Retrosynthetic Logic

2,5-Dimethoxy-2-methyltetrahydrofuran is the saturated acetal derivative of 2-methylfuran.[1][2] Its synthesis relies on the Clauson-Kaas alkoxylation, which introduces two methoxy groups across the furan ring, followed by catalytic hydrogenation.[2]

The synthesis is bifurcated into two primary methodologies based on the oxidative driver:

- Method A (Electrochemical): Uses anodic oxidation. This is the modern, scalable, "green" standard, avoiding stoichiometric hazardous waste.[2]
- Method B (Chemical): Uses bromine (

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) as the oxidant. This is the traditional laboratory-scale method, effective but atom-inefficient and hazardous.[1][2]

Retrosynthetic Analysis (DOT Diagram)

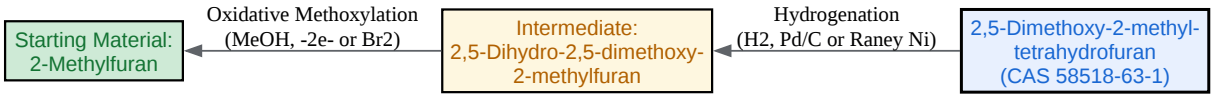

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Figure 1: Retrosynthetic pathway showing the two-step transformation from 2-methylfuran.

Method A: Electrochemical Methoxylation (The Scalable Route)

This method is preferred for scale-up (>100 g) due to its superior safety profile and lack of brominated waste.[1] It utilizes anodic oxidation to generate the reactive radical cation intermediate.[2]

Mechanism

The reaction proceeds via a ECEC mechanism (Electron transfer - Chemical step - Electron transfer - Chemical step):

- Anodic Oxidation: 2-Methylfuran loses an electron to form a radical cation.[1]
- Nucleophilic Attack: Methanol attacks the 2- or 5-position.[1][2]
- Second Oxidation: Loss of a second electron forms a cation.
- Final Attack: A second methanol molecule traps the cation to form the dihydro-acetal.[1][2]

Process Flow Diagram

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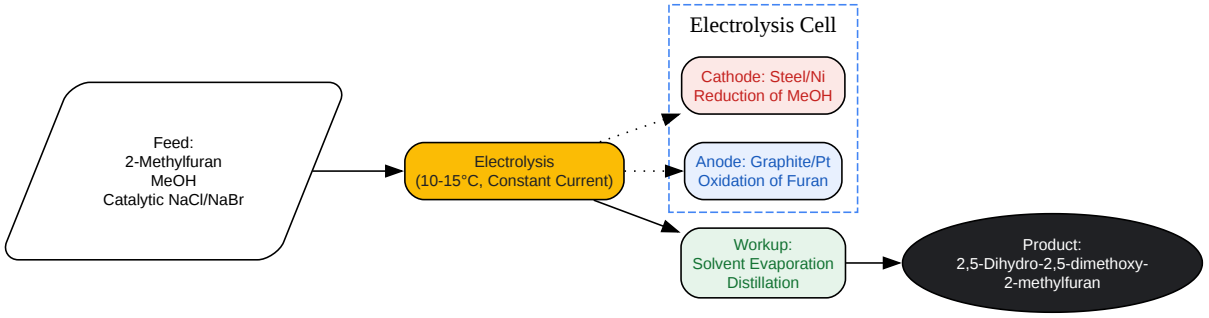

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Figure 2: Electrochemical workflow. The use of catalytic halide salts (NaCl/NaBr) serves as a mediator.

Protocol Summary

- Electrolyte: Methanol containing catalytic NaBr or NaCl (approx. 0.1 M).[3]
- Electrodes: Graphite anode and Nickel/Steel cathode.
- Current Density: 100–200 mA/cm².
- Temperature: Maintain <15°C to prevent polymerization of the furan.
- Workup: Evaporate methanol; distill the residue under reduced pressure.

Method B: Chemical Oxidation (The Laboratory Route)

For laboratories lacking electrochemical equipment, the bromine-mediated oxidation is the standard.[2] Warning: This reaction is highly exothermic and requires strict temperature control.

Experimental Protocol

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Step 1: Synthesis of 2,5-Dihydro-2,5-dimethoxy-2-methylfuran

- Setup: A 3-neck round-bottom flask equipped with a mechanical stirrer, dropping funnel, and thermometer.
- Reagents:
  - 2-Methylfuran: 1.50 mol (123 g)[1][4]
  - Methanol (anhydrous): 2180 mL[4]
  - Sodium Carbonate (
    ): 3.00 mol (318 g) — Acts as acid scavenger.
  - Bromine (
    ): 1.50 mol (240 g) in Dichloromethane (88 mL).[3][4]
- Procedure:
  - Cool the Methanol/2-Methylfuran/
    mixture to -75°C (Dry Ice/Acetone bath). Critical: Low temperature prevents polymerization.[1]
  - Add the Bromine solution dropwise over 4 hours.[2][3][4] Maintain temperature below -70°C.
  - Allow the mixture to warm to room temperature.
  - Filter off the inorganic salts (NaBr).[3][4]
  - Concentrate the filtrate (bath <50°C).
  - Purification: Distill in vacuo.
- Data (Step 1 Product):

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- Yield: ~79%[1]
- Boiling Point: 54°C at 14 mmHg.[3]
- Appearance: Colorless to pale yellow oil.

Step 2: Hydrogenation to **2,5-Dimethoxy-2-methyltetrahydrofuran**

- Setup: High-pressure autoclave or Parr shaker.
- Reagents:
  - Substrate: 2,5-Dihydro-2,5-dimethoxy-2-methylfuran (from Step 1).[1][2][3][4]
  - Catalyst: Raney Nickel (approx. 5-10 wt%) or 5% Pd/C.[1]
  - Solvent: Methanol.[1][3]
- Procedure:
  - Load the vessel with substrate, solvent, and catalyst.[2][4]
  - Pressurize with Hydrogen (
) to 30–50 psi (2–3 bar).
  - Stir at ambient temperature until
    uptake ceases (typically 2–4 hours).
  - Workup: Filter catalyst through Celite. Concentrate solvent.[3][5]
  - Purification: Fractional distillation.

Characterization & Data

The product exists as a mixture of cis and trans isomers.[2][6] The NMR signals will show duality for methoxy and methyl groups due to these isomers.[2]

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Property	Value / Description
Compound	2,5-Dimethoxy-2-methyltetrahydrofuran
CAS No.	58518-63-1
Molecular Formula	
Molecular Weight	146.18 g/mol
Boiling Point	~150–155°C (est.[1] at 760 mmHg); Dihydro precursor is 54°C @ 14 mmHg.
Density	~1.02 g/mL
Solubility	Soluble in alcohols, ethers, DCM; slightly soluble in water.[2]

NMR Spectroscopic Data (Dihydro Intermediate)

Because the tetrahydro- product is often used immediately or is a mixture, the dihydro- intermediate serves as the primary quality control checkpoint.[2]

- 1H NMR (CDCl3):
  - 1.51, 1.57 (s, 3H,

) — Split due to cis/trans isomers.[2]
  - 3.12, 3.20 (s, 3H,

)[2][3][4]
  - 3.43, 3.50 (s, 3H,

)[2][3][4]
  - 5.48, 5.76 (m, 1H, H-5)[2][3][4]
  - 5.96 (m, 2H, Olefinic protons)[2][3][4]

Applications: Hydrolysis to Levulinaldehyde[2]

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The primary utility of this compound is as a stable, storable precursor to 4-oxopentanal (levulinaldehyde).[2]

Reaction:

Procedure: Dissolve the acetal in dilute aqueous HCl (0.1 M) and stir at room temperature for 1–2 hours. The aldehyde is generated in situ for immediate reaction with nucleophiles (e.g., amines, hydrazines) to form pyrroles or pyridazines.[2]

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